

hexyl crotonate use in polymer chemistry resins

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Compound Focus: Hexyl crotonate

CAS No.: 19089-92-0

Cat. No.: S749177

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Chemical Profile of Hexyl Crotonate

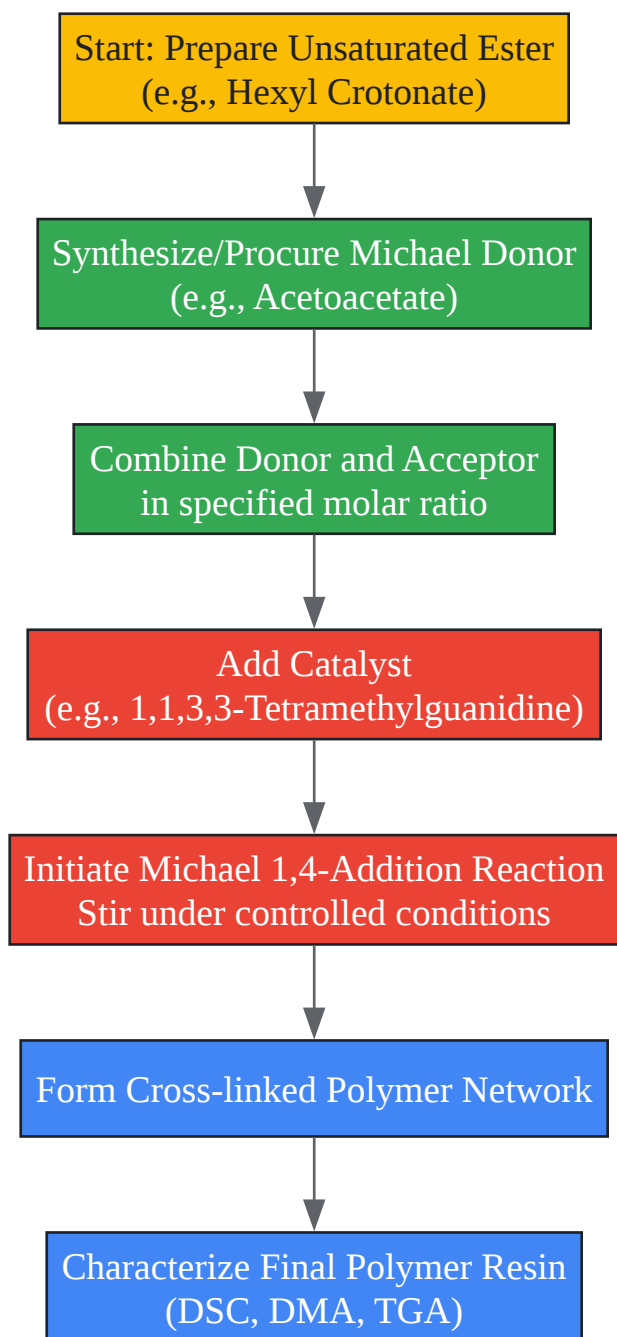
For your reference, here is a summary of the fundamental chemical and physical data for **hexyl crotonate** gathered from the search results.

Property	Details
CAS Registry Number	19089-92-0 [1] [2]
Molecular Formula	$C_{10}H_{18}O_2$ [1] [2]
Molecular Weight	170.25 g/mol [1] [2]
Common Name	Hexyl Crotonate; n-Hexyl 2-butenate [1] [2]
Physical Form	Colorless, mobile liquid [3] [1]
Odor Description	Fruity, with notes of pear, pineapple, and a hint of green walnut [3] [1]
Density	0.885 g/mL at 25 °C [1] [2]
Boiling Point	~209.9 °C (estimate) [1] [2]
Flash Point	193 °F (89.4 °C) [1] [2]

Property	Details
Refractive Index	Relatively high for an ester [3]
LogP	3.97 (Indicating high lipophilicity) [1] [2]
Solubility	Soluble in alcohol and fixed oils; insoluble in water and propylene glycol [1] [2]
Primary Documented Use	Aroma chemical in perfumes, soaps, detergents, and candles [3]

General Workflow for Incorporating Esters into Polymers

While direct protocols for **hexyl crotonate** are unavailable, the Michael addition is a common technique for using unsaturated esters in polymer resin synthesis [4]. The diagram below outlines a generalized experimental workflow for creating polymer resins via this method, which could theoretically be adapted for **hexyl crotonate** as a Michael acceptor.



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Information Limitations and Research Recommendations

The search results conclusively show that specific application notes for **hexyl crotonate** in polymer resins are not available in the public domain. Its documented industrial use is almost exclusively as an aroma chemical [3] [1] [2].

To proceed with your research, consider the following avenues:

- **Explore Analogous Chemicals:** Investigate the use of other **crotonate esters** (e.g., sec-butyl crotonate [5]) or structurally similar acrylates (e.g., hexanediol diacrylate HDODA [4]) in polymer synthesis. Their documented protocols can serve as a starting point for experimentation with **hexyl crotonate**.
- **Specialized Database Search:** Conduct a targeted search on scientific databases like **SciFinder**, **Reaxys**, or **Google Scholar** using terms like "crotonate esters polymerization," "Michael addition polymer resins," and "fatty acid esters in polymer networks."
- **Experimental Adaptation:** Use the general workflow above as a template. You would need to determine critical parameters such as the **molar ratio** of Michael donor to acceptor (**hexyl crotonate**), the type and concentration of the **catalyst**, and the **reaction temperature and duration** through systematic experimentation.

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References

1. FEMA 3354 CAS#: 19089-92-0 [chemicalbook.com]
2. 19089-92-0 | CAS DataBase [chemicalbook.com]
3. : The Complete Guide To This Aroma Hexyl ... Crotonate Chemical [glooshi.com]
4. JRM | Free Full-Text | Polymer via the Michael... Resins Synthesized [techscience.com]
5. Organic Syntheses Procedure [orgsyn.org]

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